

Tris(4-methoxyphenyl)phosphine molecular weight

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Compound of Interest		
Compound Name:	Tris(4-methoxyphenyl)phosphine	
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An In-depth Technical Guide to Tris(4-methoxyphenyl)phosphine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tris(4-methoxyphenyl)phosphine**, a crucial organophosphorus compound in modern synthetic chemistry. It details its chemical and physical properties, outlines a key experimental application, and illustrates its role in a fundamental catalytic cycle. This document is intended to serve as a valuable resource for professionals in research, drug development, and academia who utilize advanced organic synthesis techniques.

Core Chemical and Physical Properties

Tris(4-methoxyphenyl)phosphine, also known as tris(p-anisyl)phosphine, is a white, solid, air-stable phosphine ligand.[1][2] Its electron-rich nature, stemming from the methoxy groups on the phenyl rings, makes it a highly effective ligand in various transition metal-catalyzed reactions. The compound is generally insoluble in water but shows good solubility in a range of organic solvents, facilitating its use in solution-phase chemistry.

Table 1: Quantitative Data for Tris(4-methoxyphenyl)phosphine



Property	Value	Citations
Molecular Weight	352.36 g/mol	[1][2][3]
352.37 g/mol	[4]	
352.4 g/mol		_
Molecular Formula	C21H21O3P	[2][4]
CAS Number	855-38-9	[1][4]
Appearance	White solid/crystals	[2]
Melting Point	131-134 °C	[1][2]
Purity Assays	>97.0% (T)	[4]
95%	[1]	_
98%+	[2]	
Linear Formula	(СН3ОС6Н4)3Р	[1][2]

Applications in Homogeneous Catalysis

The primary application of **tris(4-methoxyphenyl)phosphine** is as a ligand in homogeneous catalysis, particularly in palladium-catalyzed cross-coupling reactions. These reactions are fundamental tools for the formation of carbon-carbon and carbon-heteroatom bonds, which are critical steps in the synthesis of pharmaceuticals, agrochemicals, and functional materials.[5] Its utility extends to several named reactions, including the Suzuki-Miyaura, Heck, and Buchwald-Hartwig couplings. The electron-rich character of the ligand enhances the catalytic activity of the metal center, enabling reactions to proceed with high efficiency and selectivity under milder conditions.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following is a representative protocol for a Suzuki-Miyaura cross-coupling reaction where **tris(4-methoxyphenyl)phosphine** can be employed as the phosphine ligand (L). This reaction couples an aryl halide with an arylboronic acid to form a biaryl structure.



Objective: To synthesize a biaryl compound via a palladium-catalyzed Suzuki-Miyaura coupling reaction.

Materials:

- Aryl halide (e.g., 4-bromoacetophenone, 1.0 mmol)
- Arylboronic acid (e.g., Phenylboronic acid, 1.5 mmol)
- Palladium(II) acetate [Pd(OAc)₂] (1-2 mol%)
- Tris(4-methoxyphenyl)phosphine (2-4 mol% as Ligand)
- Base (e.g., Potassium phosphate, K₃PO₄, 2.0 mmol)
- Solvent system: Toluene (5 mL) and Water (1 mL)
- Internal standard (e.g., hexadecane) for GC analysis

Procedure:

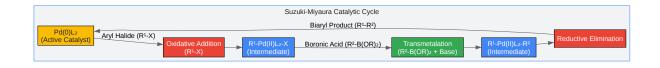
- To a reaction vessel equipped with a magnetic stir bar and a reflux condenser, add the aryl halide (1.0 mmol), arylboronic acid (1.5 mmol), and the base (2.0 mmol).
- Add the palladium catalyst, Pd(OAc)2, and the tris(4-methoxyphenyl)phosphine ligand.
- The vessel is sealed with a rubber septum, and the atmosphere is replaced with an inert gas (e.g., nitrogen or argon) by evacuating and backfilling three times.
- Add the degassed solvents (toluene and water) via syringe.
- Heat the resulting mixture to the desired reaction temperature (e.g., 100 °C) and stir vigorously for the required time (typically 1-24 hours).[6]
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.



- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate). The organic phases are combined and dried over anhydrous magnesium sulfate (MgSO₄).[6]
- Filter the mixture and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to isolate the desired biaryl compound.[6]

Visualization of Catalytic Mechanism

The Suzuki-Miyaura reaction proceeds through a well-defined catalytic cycle. **Tris(4-methoxyphenyl)phosphine** (represented as 'L' in the diagram) plays a crucial role by stabilizing the palladium catalyst and modulating its reactivity throughout the cycle's key steps: oxidative addition, transmetalation, and reductive elimination.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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